

# 4-Cyclohexylphenol molecular structure and weight

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## Compound of Interest

Compound Name: 4-Cyclohexylphenol

Cat. No.: B075765

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## An In-depth Technical Guide to 4-Cyclohexylphenol

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **4-Cyclohexylphenol**, tailored for researchers, scientists, and professionals in drug development.

## Molecular Structure and Properties

**4-Cyclohexylphenol** is an organic compound featuring a cyclohexyl group bonded to a phenol ring at the para position (position 4). Its chemical formula is  $C_{12}H_{16}O$ .<sup>[1][2][3][4][5]</sup> The structure consists of a hydroxyl (-OH) group attached to a benzene ring, which is in turn substituted by a cyclohexane ring. This structure imparts both hydrophobic (cyclohexyl and benzene rings) and hydrophilic (hydroxyl group) characteristics to the molecule.

## Physicochemical Data

The key quantitative properties of **4-Cyclohexylphenol** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C12H16O	[1][2][3][4][5][6][7]
Molecular Weight	176.25 g/mol	[1][4][5][6]
CAS Registry Number	1131-60-8	[1][2][3]
Appearance	White to light yellow solid/crystalline powder	[2]
Melting Point	129-133 °C	[1]
Boiling Point	213-215 °C	[1]
Canonical SMILES	<chem>C1CCC(CC1)C2=CC=C(C=C2)O</chem>	[2]
Purity	>98.0% (by GC)	[7]

## Experimental Protocol: Synthesis of 4-Cyclohexylphenol

A common method for synthesizing **4-Cyclohexylphenol** is through the hydroalkylation of phenol.[8] The following protocol is based on a documented procedure involving a palladium catalyst and a molten salt medium.[8]

Objective: To selectively synthesize **4-Cyclohexylphenol** from phenol via hydroalkylation.

Materials:

- Phenol (30 g)
- 1% Palladium on Alumina (Pd-Al<sub>2</sub>O<sub>3</sub>) catalyst (1 g)
- Sodium chloride-Aluminum chloride (NaCl-AlCl<sub>3</sub>) molten salt (1:1 mol ratio, 6 g)
- Hydrogen (H<sub>2</sub>) gas
- High-pressure reactor

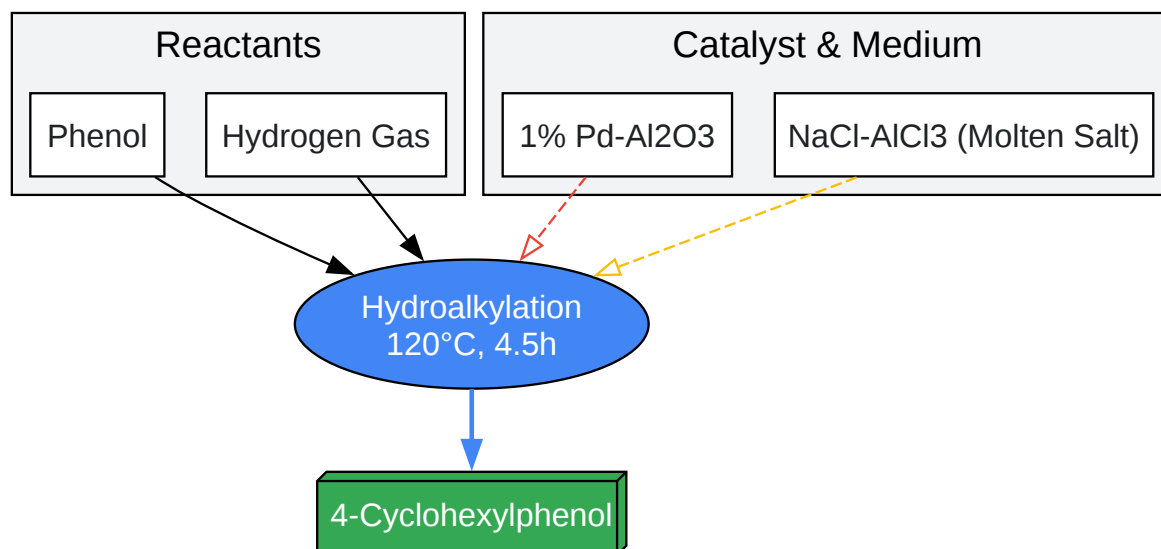
#### Procedure:

- **Reactor Charging:** In a high-pressure reactor, combine phenol (30 g), the 1% Pd-Al<sub>2</sub>O<sub>3</sub> catalyst (1 g), and the NaCl-AlCl<sub>3</sub> molten salt mixture (6 g).
- **Sealing and Purging:** Seal the reactor securely. Purge the reactor with hydrogen gas to remove any air and create an inert atmosphere.
- **Pressurization:** Pressurize the reactor with hydrogen gas to the desired operating pressure.
- **Heating and Reaction:** Heat the reactor to 120°C while stirring the mixture.
- **Reaction Monitoring:** Maintain the reaction conditions for a period of 4.5 hours. Monitor the reaction progress if analytical equipment is available (e.g., via sampling and GC analysis).
- **Cooling and Depressurization:** After the reaction period, cool the reactor to room temperature. Carefully and slowly vent the excess hydrogen pressure.
- **Product Isolation:** Open the reactor and transfer the reaction mixture. The product, **4-Cyclohexylphenol**, can be isolated from the catalyst and molten salt through standard purification techniques such as filtration, extraction, and recrystallization.
- **Analysis:** Analyze the final product to confirm its identity and purity (e.g., using GC, NMR, and melting point analysis). A yield of approximately 31.9% can be expected under these conditions.<sup>[8]</sup>

## Visualized Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **4-Cyclohexylphenol** as described in the protocol above.

## Synthesis Workflow of 4-Cyclohexylphenol



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Caption: Synthesis workflow for **4-Cyclohexylphenol** via phenol hydroalkylation.

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